

4-Benzylphenol: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: 4-Benzylphenol

Cat. No.: B016752

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For Researchers, Scientists, and Drug Development Professionals

Abstract

4-Benzylphenol is an aromatic organic compound with a wide range of applications, from being a key intermediate in organic synthesis to its use as a germicide and antiseptic. This technical guide provides an in-depth overview of the physical and chemical properties of **4-benzylphenol**, detailed experimental protocols for its synthesis and characterization, and an exploration of its biological activities, particularly its role as an endocrine disruptor. The information is presented to be a valuable resource for professionals in research, and drug development.

Chemical and Physical Properties

4-Benzylphenol, also known as p-benzylphenol or 4-(phenylmethyl)phenol, is a white to light yellow crystalline solid.^[1] Its fundamental properties are summarized in the tables below, providing a ready reference for laboratory and research applications.

Table 1: General and Physical Properties of 4-Benzylphenol

Property	Value	Source(s)
Molecular Formula	C ₁₃ H ₁₂ O	[2]
Molecular Weight	184.23 g/mol	[2]
CAS Number	101-53-1	[2]
Appearance	White to light yellow crystalline solid	[2]
Melting Point	79-81 °C	[3]
Boiling Point	198-200 °C at 10 mmHg	[3]
Solubility	Soluble in methanol, ethanol, and acetone; sparingly soluble in water.	[2][4]
pKa	10.23 ± 0.10 (Predicted)	[5]

Table 2: Spectroscopic Data for 4-Benzylphenol

Spectroscopic Technique	Key Data and Observations	Source(s)
^1H NMR	Spectra available, showing characteristic aromatic and methylene proton signals.	[6]
^{13}C NMR	Spectra available, indicating the number and types of carbon atoms.	[7]
Infrared (IR)	Spectra show characteristic peaks for O-H and C-H stretching, and aromatic C=C bending.	[8]
Mass Spectrometry (MS)	Electron ionization mass spectra show a molecular ion peak corresponding to its molecular weight.	[9]

Experimental Protocols

Synthesis of 4-Benzylphenol via Friedel-Crafts Alkylation

The synthesis of **4-benzylphenol** is commonly achieved through the Friedel-Crafts alkylation of phenol with benzyl chloride.[10] The following protocol is a representative method.

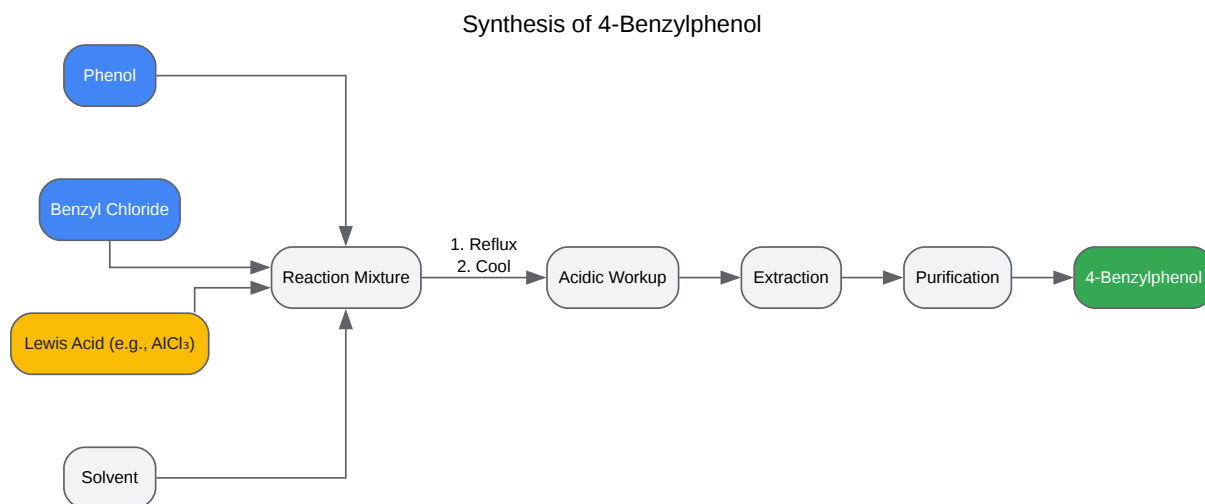
Materials:

- Phenol
- Benzyl chloride
- Lewis acid catalyst (e.g., anhydrous aluminum chloride)
- Solvent (e.g., carbon disulfide or nitrobenzene)

- Hydrochloric acid (for workup)
- Sodium bicarbonate solution (for neutralization)
- Anhydrous magnesium sulfate (for drying)
- Organic solvent for extraction (e.g., diethyl ether)

Procedure:

- In a round-bottom flask equipped with a reflux condenser and a dropping funnel, dissolve phenol in the chosen solvent.
- Cool the mixture in an ice bath and slowly add the Lewis acid catalyst in portions with constant stirring.
- Once the catalyst has been added, add benzyl chloride dropwise from the dropping funnel over a period of 30 minutes, maintaining the low temperature.
- After the addition is complete, allow the reaction mixture to warm to room temperature and then heat under reflux for 2-3 hours.
- Cool the reaction mixture and pour it onto crushed ice and concentrated hydrochloric acid to decompose the aluminum chloride complex.
- Separate the organic layer and wash it with a dilute sodium bicarbonate solution, followed by water.
- Dry the organic layer over anhydrous magnesium sulfate.
- Remove the solvent by distillation. The crude product is a mixture of ortho- and para-benzylphenol.
- Purify the **4-benzylphenol** from the mixture by fractional distillation under reduced pressure or by recrystallization from a suitable solvent.



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Caption: A generalized workflow for the synthesis of **4-benzylphenol** via Friedel-Crafts alkylation.

Characterization Methods

The melting point of **4-benzylphenol** can be determined using a standard melting point apparatus. A small amount of the crystalline solid is packed into a capillary tube and heated slowly. The temperature range from the first appearance of liquid to the complete melting of the solid is recorded.

For ^1H and ^{13}C NMR analysis, a sample of **4-benzylphenol** is dissolved in a deuterated solvent, typically chloroform- d (CDCl_3) or dimethyl sulfoxide- d_6 ($\text{DMSO}-d_6$), containing tetramethylsilane (TMS) as an internal standard.^[11] The spectra are recorded on a spectrometer, and the chemical shifts (δ) are reported in parts per million (ppm) relative to TMS.

The FTIR spectrum of **4-benzylphenol** can be obtained using the KBr pellet method or as a thin film. The spectrum is typically recorded over the range of 4000-400 cm^{-1} .^[12] Key absorptions include those for the hydroxyl (-OH) group, aromatic C-H bonds, and the C=C bonds of the benzene rings.

Mass spectra are obtained using an electron ionization (EI) source. The sample is introduced into the mass spectrometer, and the resulting fragmentation pattern and the molecular ion peak are analyzed to confirm the molecular weight and structure.^[13]

Biological Activity and Signaling Pathways

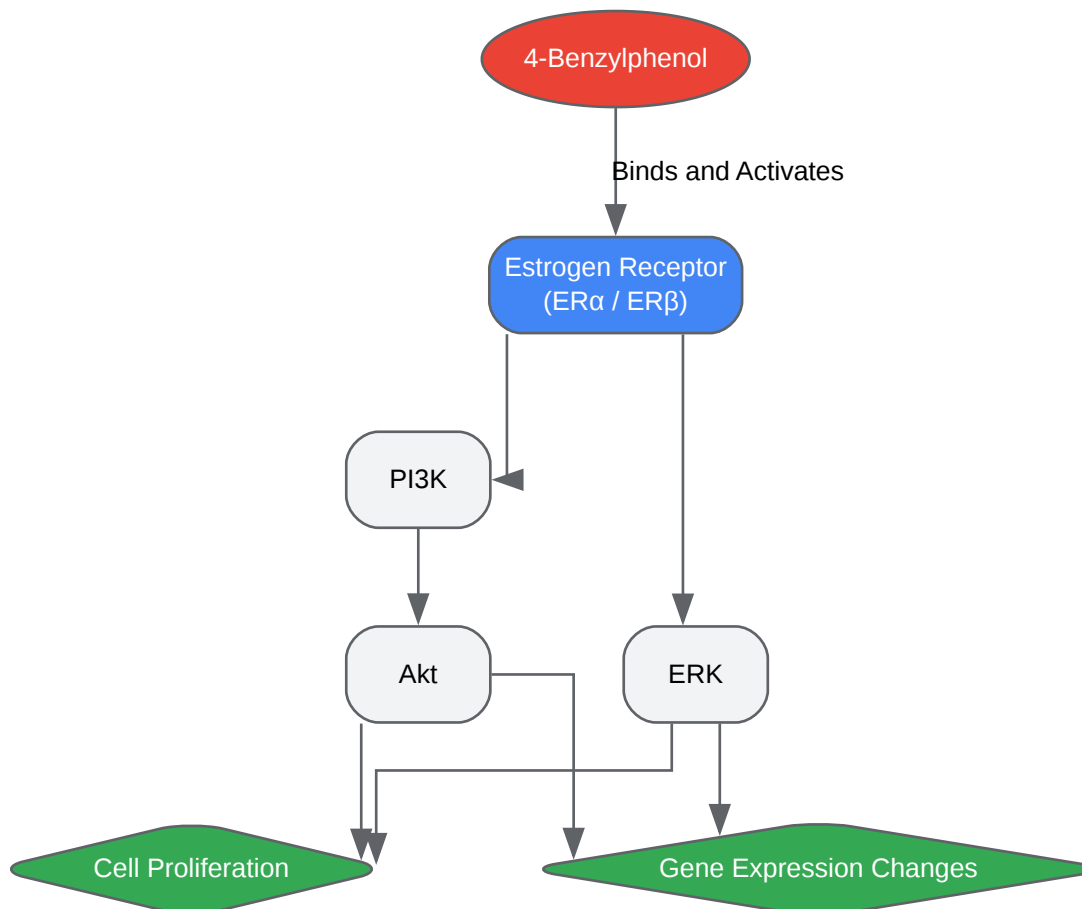
4-Benzylphenol has been identified as an endocrine-disrupting chemical (EDC), exhibiting estrogenic activity.^{[1][14]} EDCs can interfere with the body's endocrine system by mimicking or blocking natural hormones.

Estrogenic Activity

Studies have shown that **4-benzylphenol** can bind to estrogen receptors ($\text{ER}\alpha$ and $\text{ER}\beta$), acting as an agonist.^[15] This binding can trigger downstream signaling pathways that are normally regulated by endogenous estrogens like estradiol.

The estrogenic activity of **4-benzylphenol** and other similar phenolic compounds is thought to be mediated through the activation of multiple signaling pathways, including the mitogen-activated protein kinase (MAPK/ERK) and the phosphoinositide 3-kinase (PI3K)/Akt pathways.^{[16][17]} Activation of these pathways can lead to cell proliferation and other estrogenic responses.

Estrogenic Signaling Pathway of 4-Benzylphenol



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Caption: A simplified diagram of the potential estrogenic signaling pathway activated by **4-benzylphenol**.

Toxicological Profile

Toxicological studies on **4-benzylphenol** are ongoing. A 28-day repeated-dose toxicity study in rats identified a No-Observed-Adverse-Effect Level (NOAEL) of 30 mg/kg/day.[1] In vitro genotoxicity tests (Ames test and chromosomal aberration test) have indicated that **4-benzylphenol** is non-genotoxic.[1]

Conclusion

This technical guide has provided a comprehensive overview of the physical, chemical, and biological properties of **4-benzylphenol**. The detailed information on its synthesis and

characterization, along with insights into its endocrine-disrupting activities, serves as a valuable resource for researchers and professionals in the fields of chemistry and drug development. Further research is warranted to fully elucidate the mechanisms of its biological actions and to assess its potential toxicological risks.

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